

Inter-laboratory Comparison of Bedaquiline Pharmacokinetic Data: A Comparative Guide

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Compound of Interest

Compound Name: (aS,bS)-rel-Bedaquiline-d6

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This guide provides a comparative overview of Bedaquiline (BDQ) pharmacokinetic (PK) data based on a synthesis of published research. Due to the limited availability of direct inter-laboratory comparison studies, this document collates data from various independent studies to highlight the variability in pharmacokinetic parameters and analytical methodologies. This guide is intended for researchers, scientists, and drug development professionals working on this critical anti-tuberculosis agent.

Data Presentation: Pharmacokinetic Parameters of Bedaquiline

The pharmacokinetic profile of Bedaquiline is characterized by significant interindividual variability.^[1] The following tables summarize key pharmacokinetic parameters from different studies in various patient populations.

Table 1: Single-Dose Bedaquiline Pharmacokinetics in Healthy Subjects

Dose (mg)	Cmax (ng/mL)	Tmax (h)	AUC (ng·h/mL)	Reference
10	45.9	4.0	833	[2]
30	128	5.0	2,780	[2]
100	369	5.0	8,990	[2]
300	1060	4.0	29,300	[2]
450	1480	4.0	42,900	[2]
700	2340	4.0	75,100	[3]

Cmax: Maximum plasma concentration; Tmax: Time to reach maximum plasma concentration;
AUC: Area under the plasma concentration-time curve.

Table 2: Multiple-Dose Bedaquiline Pharmacokinetics in Patients with Tuberculosis

Dosing Regimen	Population	Cmax (ng/mL)	Cmin (ng/mL)	AUC24h (µg·h/mL)	Reference
400 mg once daily (Week 2)	MDR-TB Patients	1.63	0.85	27.8	[2]
200 mg three times a week (Week 24)	MDR-TB Patients	0.74	0.44	-	[2]
400 mg daily for 2 weeks, then 200 mg 3x/week	MDR-TB Patients	-	-	11.8 (median, week 4)	[4]
Standard Regimen	HIV-positive and negative children/adolescents	-	-	127 (median weekly AUC)	[5]

Cmin: Trough plasma concentration; AUC24h: Area under the curve over 24 hours; MDR-TB: Multidrug-resistant tuberculosis.

Table 3: Pharmacokinetic Parameters of Bedaquiline and its M2 Metabolite

Analyte	Matrix	Concentration Range (ng/mL)	Key Finding	Reference
Bedaquiline	Plasma	94.7 to 2,540	Plasma concentrations are higher than M2.	[1]
M2 Metabolite	Plasma	34.3 to 496	-	[1]
Bedaquiline	PBMCs	16.2 to 5,478	-	[1]
M2 Metabolite	PBMCs	109.2 to 16,764	Intracellular concentrations of M2 are considerably higher than Bedaquiline.	[1]

PBMCs: Peripheral blood mononuclear cells.

Experimental Protocols

The quantification of Bedaquiline in biological matrices is predominantly performed using liquid chromatography-tandem mass spectrometry (LC-MS/MS) or high-performance liquid chromatography (HPLC). The validation of these analytical methods is crucial for ensuring accurate and reproducible results.[6]

1. Sample Preparation

- **Plasma Collection:** Blood samples are typically collected in tubes containing an anticoagulant (e.g., EDTA). Plasma is separated by centrifugation (e.g., 3,000 rpm for 10 minutes) within an hour of collection and stored at -80°C until analysis.[7]

- **Protein Precipitation:** A common method for extracting Bedaquiline from plasma involves protein precipitation with a solvent like acetonitrile.
- **Liquid-Liquid Extraction:** This method involves the extraction of the drug from the plasma sample using an immiscible organic solvent.
- **Solid-Phase Extraction (SPE):** SPE cartridges can be used to clean up the sample and concentrate the analyte before analysis.

2. Chromatographic Separation

- **Reverse-Phase HPLC (RP-HPLC):** This is a widely used technique for the separation of Bedaquiline.^[8]
 - **Column:** A C18 column is commonly employed (e.g., Symmetry C18, 4.6 mm × 250 mm, 5 μm).^[8]
 - **Mobile Phase:** A mixture of an organic solvent (e.g., acetonitrile or methanol) and an aqueous buffer (e.g., phosphate buffer or ammonium acetate) is used. The specific ratio and pH can vary between laboratories.^[8] For example, one method uses Acetonitrile and Phosphate buffer (0.01 M, pH 3.2) in a 30:70% v/v ratio.^[8] Another uses 10mM Ammonium acetate: methanol in a 15:85 v/v ratio (pH adjusted to 4.5).
 - **Flow Rate:** A typical flow rate is around 1.0 mL/min.
 - **Detection:** UV detection is often used, with wavelengths ranging from 226 nm to 246 nm.^{[8][9]}

3. Mass Spectrometry Detection (LC-MS/MS)

- **LC-MS/MS** provides high sensitivity and selectivity for the quantification of Bedaquiline and its metabolites.^[10]
- **Ionization:** Electrospray ionization (ESI) in positive ion mode is typically used.
- **Mass Transitions:** Specific precursor-to-product ion transitions are monitored for Bedaquiline and its internal standard.

4. Method Validation

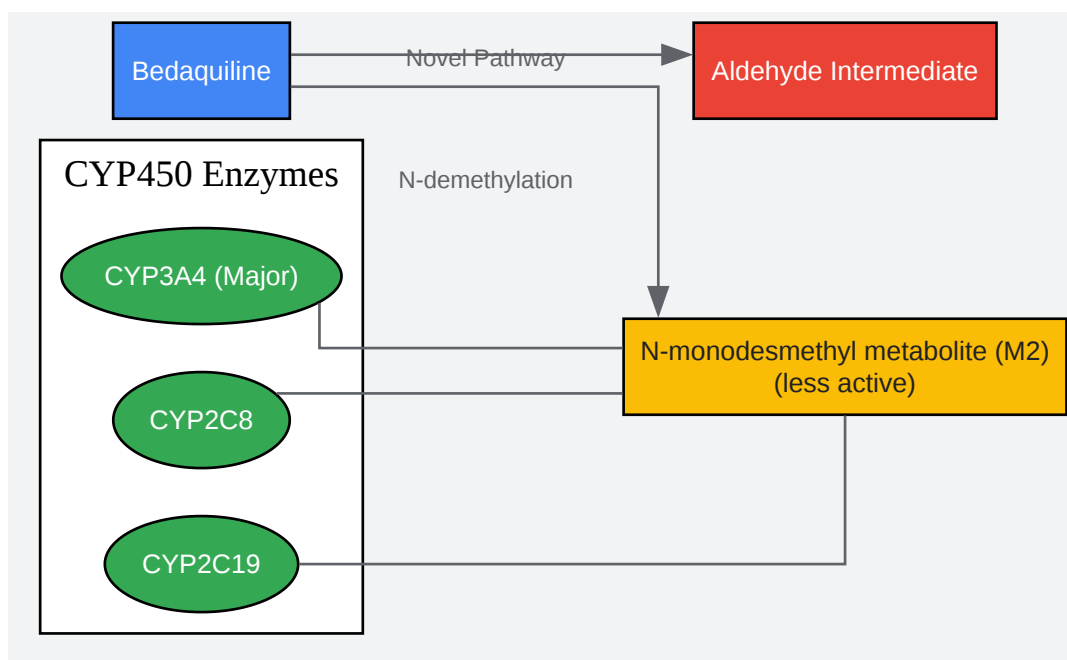
Analytical methods for Bedaquiline quantification are validated according to international guidelines (e.g., ICH guidelines) to ensure their reliability.^{[6][8]} Key validation parameters include:

- **Linearity:** The method should be linear over a specific concentration range (e.g., 5–25 µg/ml or 6–14 µg/ml).^[8]
- **Accuracy and Precision:** These parameters are assessed to ensure the closeness of the measured values to the true values and the reproducibility of the measurements.
- **Limit of Detection (LOD) and Limit of Quantification (LOQ):** These are the lowest concentrations of the analyte that can be reliably detected and quantified. For example, one study reported an LOD of 0.487 µg/ml and an LOQ of 1.477 µg/ml.^[8]
- **Specificity and Selectivity:** The method should be able to unequivocally measure the analyte in the presence of other components in the sample.
- **Robustness:** The method's performance should not be significantly affected by small, deliberate variations in method parameters.

Mandatory Visualization

Metabolic Pathway of Bedaquiline

Bedaquiline is primarily metabolized in the liver by cytochrome P450 (CYP) enzymes.^[11] The major metabolic pathway is N-demethylation by CYP3A4 to form the N-monodesmethyl metabolite (M2).^{[12][13]} Studies have also shown the involvement of CYP2C8 and CYP2C19 in this process.^{[12][13]}

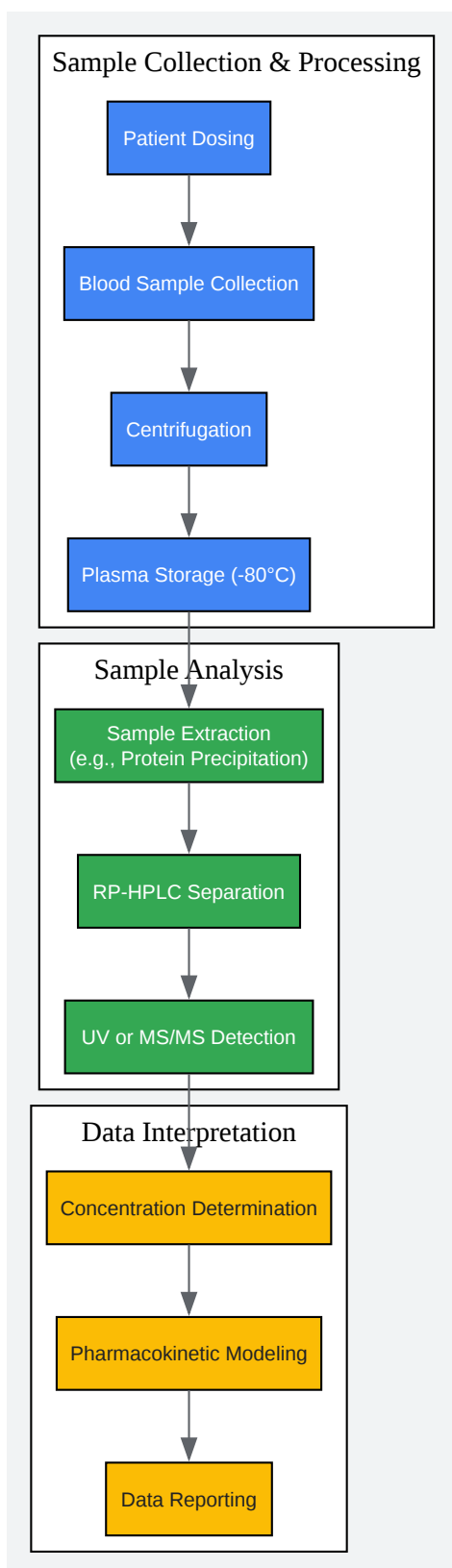


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Bedaquiline's primary metabolic pathway.

Experimental Workflow for Bedaquiline Pharmacokinetic Analysis

The following diagram illustrates a generalized workflow for the pharmacokinetic analysis of Bedaquiline from clinical samples.



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Generalized workflow for Bedaquiline PK analysis.

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